

Chemical Identity and Physicochemical Properties

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Compound of Interest

Compound Name: *Tetraphenylgermane*

CAS No.: *1048-05-1*

Cat. No.: *B086223*

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The primary compound of interest, often associated with the queried CAS number due to typographical similarities, is 4-methoxy-2-nitroaniline. Its N-methylated derivative is a key synthetic product. The physicochemical properties of both compounds are summarized below.

Table 1: Physicochemical Properties of 4-Methoxy-2-nitroaniline

Property	Value	Source
CAS Number	96-96-8	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[1]
Molecular Weight	168.15 g/mol	[1]
IUPAC Name	4-methoxy-2-nitroaniline	[1]
Synonyms	2-Nitro-p-anisidine, 4-Amino-3-nitroanisole, Fast Bordeaux GP	[1][2]
Appearance	Orange to red powder/crystals	
Melting Point	121.5-127.5 °C	
Purity	>98.0% (GC)	

Table 2: Physicochemical Properties of 4-Methoxy-N-methyl-2-nitroaniline

Property	Value	Source
CAS Number	3360-79-0	
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃	
Molecular Weight	182.18 g/mol	
IUPAC Name	4-methoxy-N-methyl-2-nitroaniline	
Appearance	Bright orange solid	[3]

Synthesis Protocols

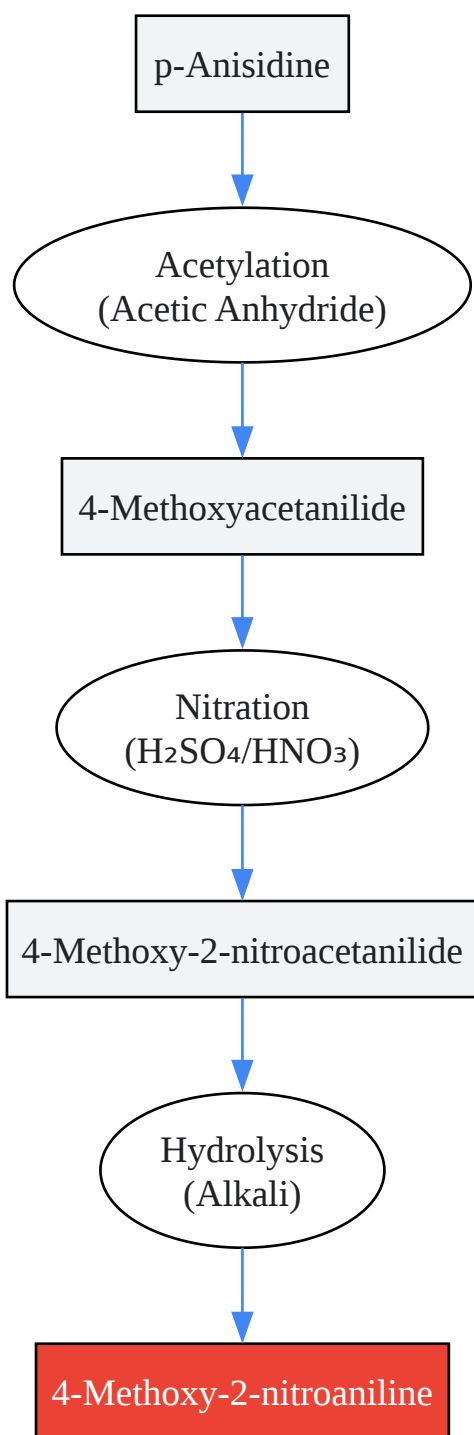
Synthesis of 4-Methoxy-2-nitroaniline

A common route for the synthesis of 4-methoxy-2-nitroaniline involves a three-step process starting from p-anisidine, which includes acetylation, nitration, and hydrolysis.[4][5] This method is often preferred to direct nitration of p-anisidine to achieve better regioselectivity.[4]

Experimental Protocol: Three-Step Synthesis of 4-Methoxy-2-nitroaniline[4][5][6]

- Acetylation of p-Anisidine:
 - Dissolve p-anisidine in a suitable solvent such as acetic acid.
 - Add acetic anhydride to the solution.
 - The reaction proceeds to form 4-methoxyacetanilide.
- Nitration of 4-Methoxyacetanilide:
 - The acetylated intermediate is then subjected to nitration. A common nitrating agent is a mixture of concentrated sulfuric acid and nitric acid.[5]
 - This step yields 4-methoxy-2-nitroacetanilide.
- Hydrolysis of 4-Methoxy-2-nitroacetanilide:
 - The resulting 4-methoxy-2-nitroacetanilide is hydrolyzed to yield the final product, 4-methoxy-2-nitroaniline.[6] This can be achieved using an alkali solution like Claisen's alkali.[6]

A continuous flow reactor method has also been developed for this synthesis, offering advantages such as high reaction speed and improved safety and yield.[5]



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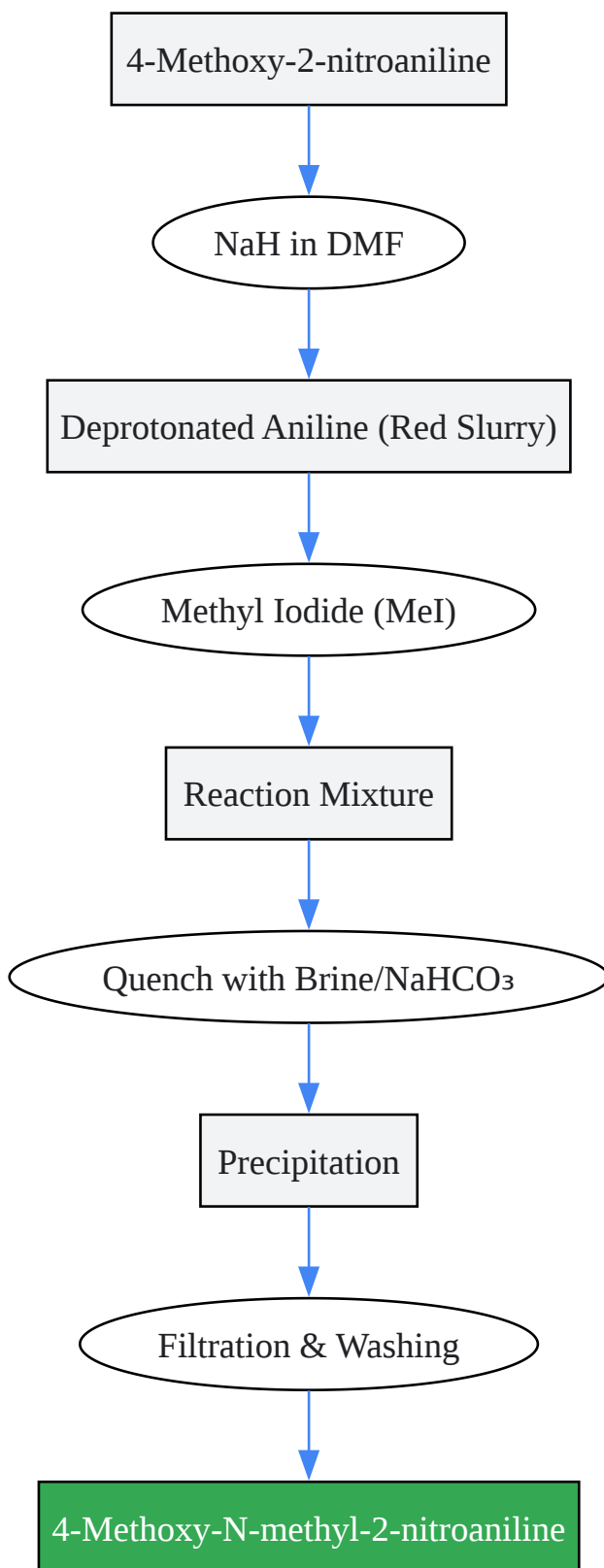
Synthesis workflow for 4-methoxy-2-nitroaniline.

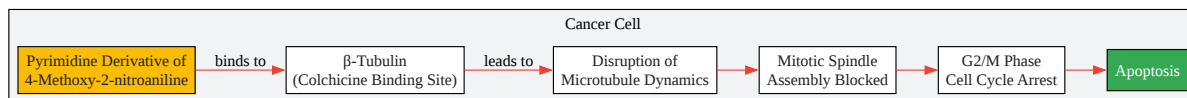
Synthesis of 4-Methoxy-N-methyl-2-nitroaniline

This compound is synthesized from 4-methoxy-2-nitroaniline via N-methylation.

Experimental Protocol: N-methylation of 4-Methoxy-2-nitroaniline[3]

- Materials: 4-methoxy-2-nitroaniline, sodium hydride (NaH, 60% dispersion in mineral oil), dimethylformamide (DMF), methyl iodide (MeI), brine, sodium bicarbonate (NaHCO₃).
- Procedure:
 - To a solution of 4-methoxy-2-nitroaniline (10 mmol, 1.68 g) in 20 mL of DMF, add NaH (12 mmol, 480 mg of a 60% dispersion in mineral oil). This results in an exothermic reaction with H₂ evolution, forming a deep red slurry.
 - After 15 minutes, add MeI (20 mmol, 1.2 mL), which also causes an exothermic reaction.
 - After 30 minutes, pour the reaction mixture into a solution of brine and NaHCO₃. This will lead to the formation of a bright orange precipitate.
 - Filter the slurry and wash the filter cake with H₂O.
 - Dry the solid under reduced pressure to obtain the final product, 4-methoxy-N-methyl-2-nitroaniline, as a bright orange solid.





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